

Introduction: A Fluorinated Scaffold of Strategic Importance

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Compound of Interest

Compound Name: 2-(Difluoromethoxy)-6-fluorobenzaldehyde

CAS No.: 1214333-68-2

Cat. No.: B572126

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2-(Difluoromethoxy)-6-fluorobenzaldehyde is an aromatic aldehyde of significant interest to the scientific community, particularly those in pharmaceutical research and drug development. Its molecular architecture is distinguished by three key features: a reactive aldehyde group, a fluorine atom, and a difluoromethoxy group, all positioned on a benzene ring. This specific arrangement of electron-withdrawing substituents makes it a highly valuable and reactive building block for synthesizing complex molecules.

The strategic incorporation of fluorine-containing motifs is a cornerstone of modern medicinal chemistry, known to enhance critical pharmacokinetic and pharmacodynamic properties of drug candidates.[1] The difluoromethoxy (-OCHF₂) group, in particular, is gaining prominence as a bioisostere for hydroxyl or methoxy groups, offering improved metabolic stability, modulated lipophilicity, and unique electronic properties without a significant increase in steric bulk.[2] This guide provides a comprehensive technical overview of the fundamental properties, spectroscopic profile, reactivity, synthesis, and potential applications of **2-(Difluoromethoxy)-6-fluorobenzaldehyde**, designed for researchers and drug development professionals.

PART 1: Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and analytical characteristics is foundational for its application in synthesis.

Core Physicochemical Properties

The essential physicochemical data for **2-(Difluoromethoxy)-6-fluorobenzaldehyde** are summarized below. While experimental data for properties like melting and boiling points are not widely published, these values can be estimated based on structurally similar compounds.

Property	Value	Source
IUPAC Name	2-(difluoromethoxy)-6-fluorobenzaldehyde	[3]
CAS Number	1214333-68-2	[3][4]
Molecular Formula	C ₈ H ₅ F ₃ O ₂	[3][5]
Molecular Weight	190.12 g/mol	[3][4][5]
Appearance	Expected to be a solid or liquid	-
Solubility	Insoluble in water; likely soluble in common organic solvents such as methanol, ethanol, chloroform, and ethyl acetate.[6][7]	-
Storage	Store in an inert atmosphere, at 2-8°C.[4]	-

Spectroscopic Characterization

Spectroscopic analysis is critical for confirming the identity and purity of **2-(Difluoromethoxy)-6-fluorobenzaldehyde** after synthesis. The following sections describe the expected spectral features based on its molecular structure and data from analogous compounds.[8][9][10]

1.2.1 Infrared (IR) Spectroscopy

The IR spectrum provides a unique fingerprint based on the vibrational frequencies of the molecule's functional groups.

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Rationale
~3080-3030	Aromatic C-H Stretch	Weak-Medium	Characteristic of C-H bonds on the benzene ring. [9]
~2850, ~2750	Aldehyde C-H Stretch	Weak	Often appears as a Fermi doublet, a hallmark of the aldehyde group. [9]
~1710-1690	Carbonyl (C=O) Stretch	Strong	The most prominent peak, indicating the aldehyde carbonyl group. Its frequency is elevated due to the inductive effect of ortho substituents. [9]
~1600, ~1480	Aromatic C=C Stretch	Medium	Confirms the presence of the benzene ring. [9]
~1250-1000	C-O-C & C-F Stretches	Strong	A complex region showing strong absorptions from the ether and carbon-fluorine bonds.

1.2.2 Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure.

¹H NMR Spectral Predictions

Chemical Shift (δ, ppm)	Multiplicity	Assignment	Rationale
~10.4	s (or t)	-CHO	The aldehydic proton, deshielded by the carbonyl group. It may exhibit a small coupling to the ortho fluorine.
~7.8-7.2	m	Ar-H	A complex multiplet pattern for the three aromatic protons, influenced by coupling to each other and to the fluorine atoms.

| ~7.0 | t | -OCHF₂ | The methoxy proton, split into a triplet by the two geminal fluorine atoms (²J_{HF}). |

¹³C NMR Spectral Predictions

Chemical Shift (δ , ppm)	Multiplicity	Assignment	Rationale
~188	d	-CHO	The carbonyl carbon, deshielded. It will appear as a doublet due to coupling with the adjacent aromatic fluorine.
~160-115	m	Ar-C	A series of signals for the aromatic carbons, showing complex splitting patterns due to one- and two-bond couplings to fluorine (C-F coupling).

| ~115 | t | -OCHF₂ | The difluoromethoxy carbon, appearing as a triplet due to one-bond coupling with the two fluorine atoms (¹JCF). |

1.2.3 Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation patterns, confirming the elemental composition.

m/z Ratio	Ion	Rationale
190	$[M]^+$	The molecular ion peak, corresponding to the molecular weight of $C_8H_5F_3O_2$.
189	$[M-H]^+$	Loss of a hydrogen radical.
161	$[M-CHO]^+$	Loss of the formyl group, a common fragmentation for aldehydes.
125	$[M-OCHF_2]^+$	Loss of the difluoromethoxy radical.

PART 2: Synthesis, Reactivity, and Applications

This section explores the synthetic accessibility of the title compound, its inherent chemical reactivity, and its utility in drug discovery.

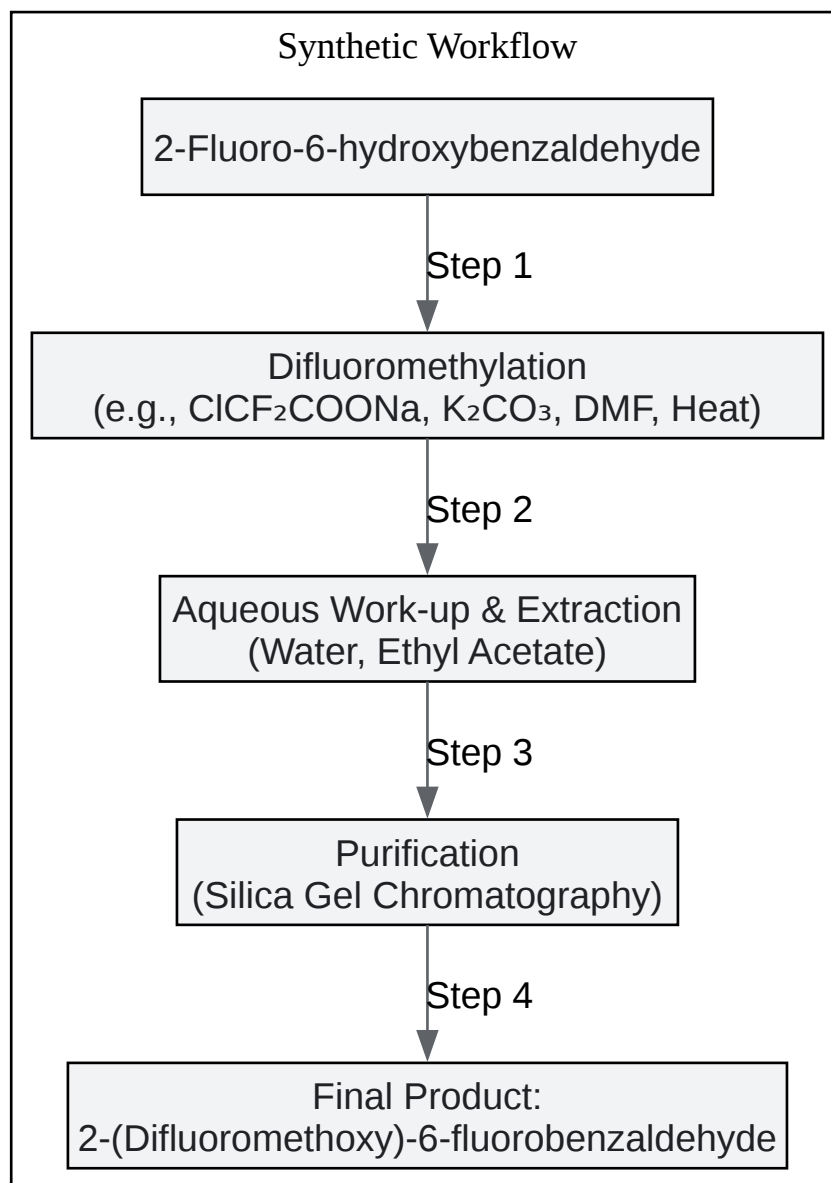
Proposed Synthesis and Purification

While specific literature on the synthesis of **2-(Difluoromethoxy)-6-fluorobenzaldehyde** is sparse, a plausible synthetic route can be designed based on established organic transformations. A logical approach involves the difluoromethylation of a corresponding phenol precursor followed by formylation.

Protocol 2.1.1: Proposed Synthesis of **2-(Difluoromethoxy)-6-fluorobenzaldehyde**

- Starting Material: 2-fluoro-6-hydroxybenzaldehyde.
- Difluoromethylation: React 2-fluoro-6-hydroxybenzaldehyde with a difluoromethylating agent, such as sodium chlorodifluoroacetate ($ClCF_2COONa$), in the presence of a suitable base (e.g., K_2CO_3) in a polar aprotic solvent like DMF at elevated temperatures. This reaction generates the difluorocarbene intermediate ($:CF_2$) which then inserts into the O-H bond of the phenol.
- Work-up: After the reaction is complete, cool the mixture, dilute with water, and extract the product with an organic solvent like ethyl acetate.

- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. The crude product can be purified using silica gel column chromatography, eluting with a hexane/ethyl acetate gradient.
- Characterization: Confirm the structure and purity of the final product using the spectroscopic methods outlined in Part 1.2.



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Caption: Proposed synthetic workflow for the target compound.

Reactivity Profile: An Activated Aldehyde

The chemical behavior of **2-(Difluoromethoxy)-6-fluorobenzaldehyde** is dominated by the aldehyde functional group, which is significantly activated by its ortho substituents.

- Inductive Electron Withdrawal: Both the fluorine atom and the difluoromethoxy group are strongly electron-withdrawing. They pull electron density away from the aromatic ring via the inductive effect.[\[11\]](#)
- Enhanced Electrophilicity: This withdrawal of electron density makes the carbonyl carbon of the aldehyde group highly electrophilic (electron-deficient).
- Increased Reactivity: Consequently, the aldehyde is exceptionally susceptible to nucleophilic attack. It will readily participate in reactions such as:
 - Reductive amination
 - Wittig reactions
 - Aldol and Knoevenagel condensations
 - Grignard and organolithium additions

This heightened reactivity makes it a more efficient reaction partner compared to benzaldehyde or benzaldehydes bearing electron-donating groups.[\[11\]](#)

Caption: Electronic effects enhancing carbonyl reactivity.

Applications in Medicinal Chemistry

2-(Difluoromethoxy)-6-fluorobenzaldehyde is not an end-product but a valuable intermediate for building drug candidates. Its utility stems from the advantageous properties conferred by its fluorine-containing substituents.

- Metabolic Stability: The C-F bond is significantly stronger than the C-H bond. Replacing metabolically labile methoxy groups with difluoromethoxy groups can block cytochrome P450-mediated oxidation, thereby increasing the half-life of a drug.[\[1\]](#)

- **Lipophilicity and Permeability:** Fluorine substitution can increase a molecule's lipophilicity, which can enhance its ability to cross cell membranes and the blood-brain barrier. The -OCHF₂ group has a lipophilicity profile distinct from other groups, providing a tool to fine-tune this property.
- **Binding Affinity:** The electronegativity of fluorine can lead to favorable interactions (e.g., hydrogen bonds, dipole-dipole interactions) with amino acid residues in the active site of a target protein, potentially increasing binding affinity and potency.[\[1\]](#)
- **Scaffold for Diverse Heterocycles:** The activated aldehyde serves as a versatile handle for constructing a wide array of heterocyclic structures, which form the core of many approved drugs. It is a key precursor for synthesizing substituted quinolines, pyrimidines, isoxazoles, and other pharmacologically relevant scaffolds.[\[12\]](#)

PART 3: Safety and Handling

Proper handling of all chemicals is paramount in a research environment. While a specific Safety Data Sheet (SDS) for **2-(Difluoromethoxy)-6-fluorobenzaldehyde** is not widely available, a conservative approach based on data for structurally related fluorinated benzaldehydes should be adopted.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

GHS Hazard Classification (Anticipated)

- **Pictograms:**
 - GHS07 (Exclamation Mark)
- **Signal Word:** Warning
- **Hazard Statements:**
 - H315: Causes skin irritation.[\[17\]](#)
 - H319: Causes serious eye irritation.[\[17\]](#)
 - H335: May cause respiratory irritation.[\[14\]](#)
 - H302: Harmful if swallowed.[\[14\]](#)[\[17\]](#)

Recommended Handling and Storage

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.^[14] Ensure eyewash stations and safety showers are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.^[13]
 - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).^[13]
 - Skin and Body Protection: Wear a lab coat.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.^[15] Store under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation.^[4]

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.^{[6][15]}
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation persists.^{[6][15]}
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.^{[14][15]}
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^{[6][13]}

Conclusion

2-(Difluoromethoxy)-6-fluorobenzaldehyde represents a strategically important building block for modern chemical synthesis. The convergence of a highly reactive aldehyde handle with the beneficial properties of both fluoro and difluoromethoxy substituents makes it an attractive starting material for constructing novel therapeutic agents. Its enhanced electrophilicity ensures efficient incorporation into complex molecular scaffolds, while the fluorine motifs offer a proven strategy for optimizing the metabolic stability, permeability, and

binding affinity of drug candidates. This guide provides the foundational knowledge required for researchers to handle, characterize, and effectively utilize this potent chemical intermediate in their discovery and development programs.

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